

# Personal protective equipment for handling 4-Fluorostyrene

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## Compound of Interest

Compound Name: 4-Fluorostyrene

Cat. No.: B1294925

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## Essential Safety and Handling Guide for 4-Fluorostyrene

This guide provides immediate safety, handling, and disposal protocols for **4-Fluorostyrene**, designed for researchers, scientists, and drug development professionals. Adherence to these procedures is critical for ensuring laboratory safety and minimizing risk.

## Chemical and Physical Properties

**4-Fluorostyrene** is a flammable liquid and vapor that requires careful handling.<sup>[1]</sup> Its key properties are summarized below.

Property	Value	Source
Molecular Formula	C <sub>8</sub> H <sub>7</sub> F	<a href="#">[1]</a>
Molecular Weight	122.14 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
Appearance	Colorless to light yellow liquid	<a href="#">[2]</a> <a href="#">[3]</a>
Flash Point	26 °C / 78.8 °F	<a href="#">[4]</a>
Boiling Point	145 °C	<a href="#">[2]</a>
Melting Point	-34.5 °C	<a href="#">[2]</a>
Density	1.022 g/cm <sup>3</sup> (at 20°C)	<a href="#">[2]</a>
Solubility in Water	Insoluble	<a href="#">[2]</a>

## Hazard Identification and Personal Protective Equipment (PPE)

**4-Fluorostyrene** is classified as a hazardous chemical.[\[4\]](#) Primary hazards include being a flammable liquid, causing skin and serious eye irritation, and potentially causing respiratory irritation.[\[1\]](#) Appropriate PPE is mandatory to prevent exposure.

Hazard	Required PPE	GHS Pictogram
Flammable Liquid (Category 3)	Flame-retardant lab coat, work in a chemical fume hood away from ignition sources.	
Skin Irritation (Category 2)	Chemical-resistant gloves (e.g., Nitrile, Neoprene), lab coat, full-length pants, closed-toe shoes.	!
Serious Eye Irritation (Category 2A)	Chemical safety goggles or a face shield.	!
Respiratory Irritation	Use only in a well-ventilated area or a certified chemical fume hood.	!

## Operational and Disposal Plans

A systematic approach to handling, storage, and disposal is essential for safety.

## Step-by-Step Handling and Storage Protocol

### 1. Engineering Controls and Preparation:

- Ensure an eyewash station and safety shower are readily accessible and have been recently tested.[\[4\]](#)
- Work exclusively in a well-ventilated area, preferably within a certified chemical fume hood, to minimize inhalation exposure.[\[2\]](#)[\[4\]](#)
- Remove all potential ignition sources, such as heat, sparks, and open flames, from the handling area.[\[2\]](#)[\[4\]](#)
- Use explosion-proof electrical, ventilating, and lighting equipment.[\[4\]](#)[\[5\]](#)
- Ensure all containers and receiving equipment are properly grounded and bonded to prevent static discharge.[\[2\]](#)[\[4\]](#)[\[5\]](#)

## 2. Donning Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical safety goggles compliant with OSHA (29 CFR 1910.133) or European Standard (EN166).[4]
- Skin Protection: Wear appropriate chemical-resistant gloves and a lab coat.[4] Ensure clothing fully covers exposed skin.
- Inspect all PPE for integrity before use.

## 3. Chemical Handling:

- Use only non-sparking tools when opening or handling containers.[4][5]
- Avoid breathing vapors or mists.[4]
- Prevent contact with skin and eyes.[4]
- Keep the container tightly closed when not in use.[2][4]
- After handling, wash hands and any exposed skin thoroughly.[4]

## 4. Storage:

- Store in a locked, designated area for flammable liquids.[4][6]
- The storage location must be cool, dry, and well-ventilated.[2][4]
- Keep containers tightly closed and away from heat, sparks, and flames.[2][4] Refrigerator or flammables cabinet storage is recommended.[2][4]
- Store separately from incompatible materials such as acids, bases, strong oxidizing agents, halogens, and reducing agents.[4]

## Emergency and First Aid Procedures

### 1. Spill Response:

- Immediately remove all sources of ignition.[4]

- Evacuate non-essential personnel from the area.
- Wear full PPE, including respiratory protection if necessary.
- Contain the spill using an inert absorbent material like sand, silica gel, or a universal binder.  
[\[2\]](#)[\[4\]](#)
- Use spark-proof tools to collect the absorbed material and place it into a suitable, closed container for disposal.[\[4\]](#)
- Ventilate the area and clean the spill site once the material is removed.

## 2. First Aid Measures:

- Inhalation: Move the person to fresh air immediately. If breathing is difficult or has stopped, provide artificial respiration (do not use mouth-to-mouth). Seek immediate medical attention.  
[\[2\]](#)[\[4\]](#)[\[7\]](#)
- Skin Contact: Immediately wash the affected area with plenty of soap and water for at least 15 minutes while removing contaminated clothing. If skin irritation occurs, seek medical attention.[\[2\]](#)[\[4\]](#)[\[7\]](#)
- Eye Contact: Rinse cautiously with water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, seek immediate medical attention.[\[2\]](#)[\[4\]](#)[\[6\]](#)
- Ingestion: Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth with water and have them drink 2-4 cupfuls of water or milk. Seek immediate medical attention.[\[2\]](#)[\[4\]](#)

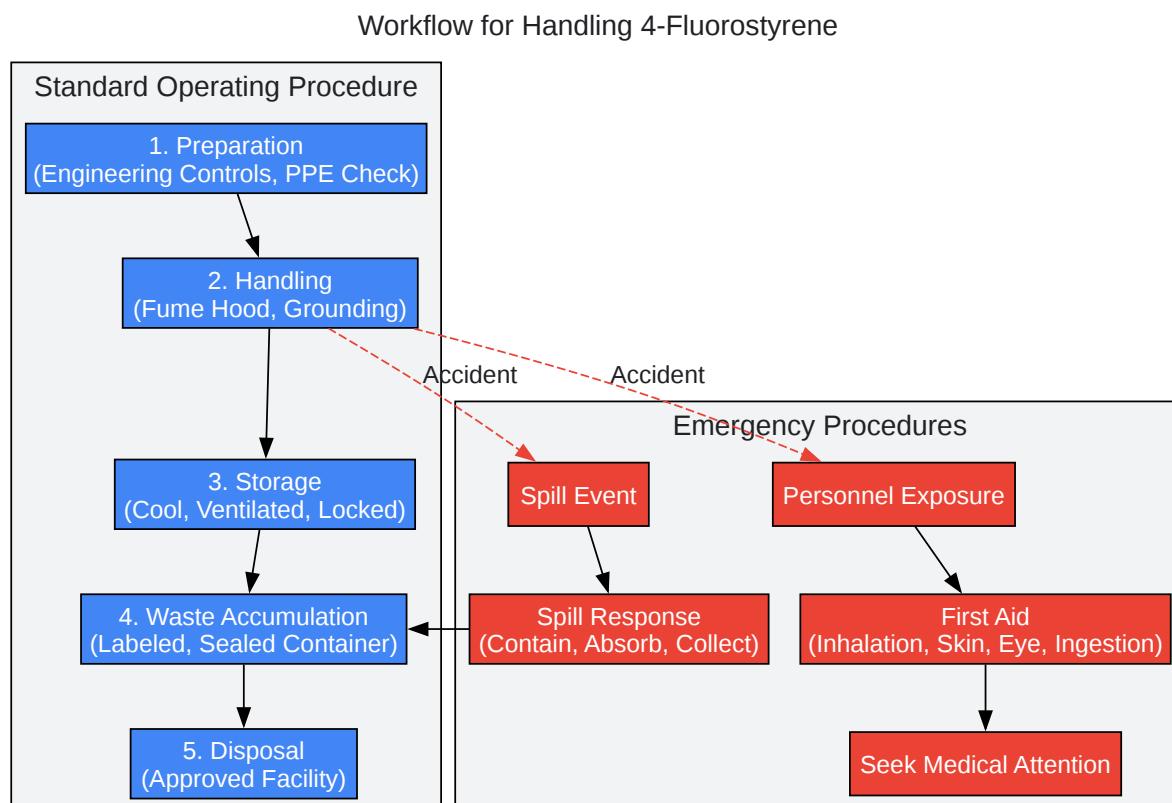
## Waste Disposal Plan

- All **4-Fluorostyrene** waste, including contaminated absorbent material, must be treated as hazardous waste.[\[8\]](#)
- Store waste in a suitable, tightly sealed, and properly labeled container. The label should clearly identify the contents as "Hazardous Waste: **4-Fluorostyrene**".[\[8\]](#)

- Dispose of the contents and container at an approved waste disposal facility.[4][6] Adhere to all local, regional, and national hazardous waste regulations.
- Remember that the waste generator is legally responsible for the waste from "cradle to grave," which includes ensuring its proper transport and disposal by a permitted facility.[8]

## Procedural Workflow Diagram

The following diagram illustrates the logical workflow for safely handling **4-Fluorostyrene**, from initial preparation to final disposal, including emergency contingencies.



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Caption: Logical workflow for **4-Fluorostyrene** handling and emergency response.

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